

An In-depth Technical Guide to N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide

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Compound of Interest

Compound Name: *N*-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide

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Foreword

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the chemical properties of **N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide**. Due to the limited availability of published experimental data for this specific compound, this guide summarizes the available physicochemical properties and provides general experimental methodologies for the synthesis and characterization of related sulfonamide compounds. Further experimental investigation is required to fully elucidate the chemical and biological profile of **N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide**.

Chemical Properties and Data

N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide is a sulfonamide derivative containing a substituted thiophene ring. While detailed experimental data is scarce, its basic chemical properties have been identified.

Table 1: Physicochemical Properties of N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide

| Property | Value | Source |
|-------------------------|--|-----------------------------|
| Molecular Formula | C ₁₂ H ₂₁ NO ₂ S ₂ | PubChem[1] |
| Molecular Weight | 275.43 g/mol | ChemSrc[2] |
| CAS Number | 146013-28-7 | BLDpharm[3], EON Biotech[4] |
| Predicted Boiling Point | 375.2 ± 44.0 °C | Guidechem[5] |
| Synonyms | N-tert-butyl-5-(2-methylpropyl)thiophene-2-sulfonamide | PubChem[1] |

Note: The boiling point is a predicted value and has not been experimentally verified.

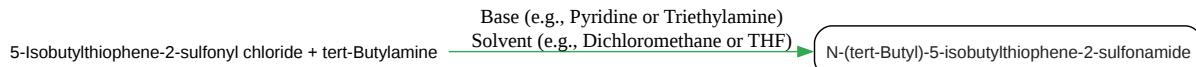
Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide** are not available in the public domain. However, general methods for the synthesis of sulfonamides can be adapted. The following represents a plausible synthetic approach.

General Synthesis of Sulfonamides

A common method for the synthesis of sulfonamides involves the reaction of a sulfonyl chloride with a primary or secondary amine.

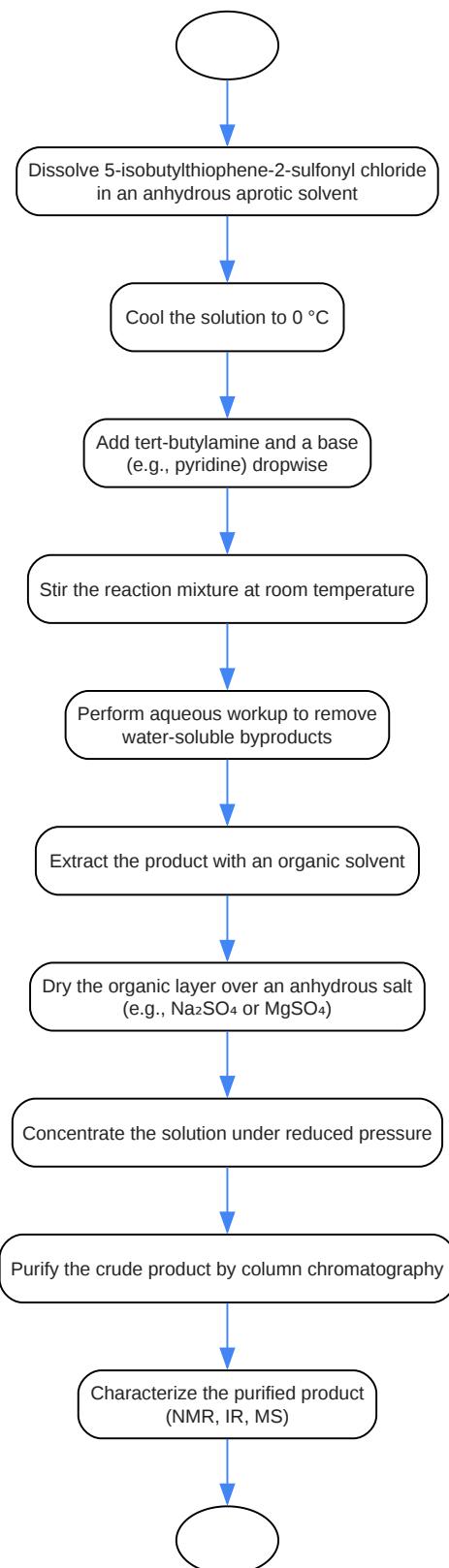
Reaction Scheme:



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Caption: General synthesis of **N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide**.

Experimental Workflow:

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Caption: A typical experimental workflow for sulfonamide synthesis.

Detailed Steps:

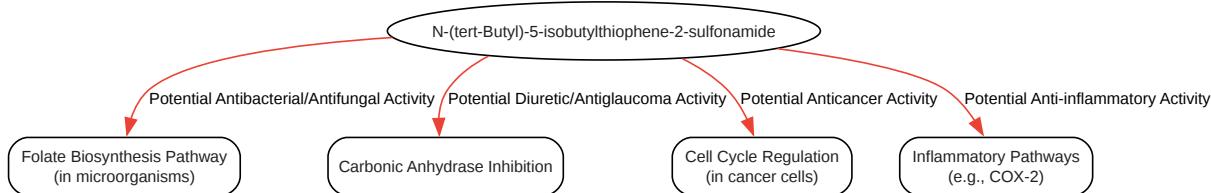
- **Reaction Setup:** A solution of 5-isobutylthiophene-2-sulfonyl chloride in an anhydrous aprotic solvent (e.g., dichloromethane or tetrahydrofuran) is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reagents:** The solution is cooled to 0 °C using an ice bath. A solution of *tert*-butylamine and a base (e.g., pyridine or triethylamine) in the same solvent is added dropwise to the stirred sulfonyl chloride solution.
- **Reaction:** The reaction mixture is allowed to warm to room temperature and stirred for a specified period (typically several hours to overnight) until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- **Workup:** The reaction mixture is quenched with water or a dilute acid solution. The organic layer is separated, and the aqueous layer is extracted with an organic solvent.
- **Purification:** The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel.
- **Characterization:** The structure and purity of the final product would be confirmed by spectroscopic methods such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Biological Activity and Mechanism of Action

There is no publicly available information on the biological activity or mechanism of action of **N-(*tert*-Butyl)-5-isobutylthiophene-2-sulfonamide**. Sulfonamides as a class of compounds are known to exhibit a wide range of biological activities, including antibacterial, antifungal, and anticancer properties.^[6] The biological effects of this specific compound would need to be determined through *in vitro* and *in vivo* screening assays.

Potential Signaling Pathways for Investigation

Given the general activities of sulfonamides, the following signaling pathways could be relevant areas of investigation for **N-(*tert*-Butyl)-5-isobutylthiophene-2-sulfonamide**.



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Caption: Hypothetical signaling pathways for investigation.

Conclusion

N-(tert-Butyl)-5-isobutylthiophene-2-sulfonamide is a chemical compound with established basic physicochemical properties but lacks detailed experimental characterization and biological evaluation in the public literature. This guide provides a summary of the available data and outlines general methodologies that can be applied to synthesize and study this compound. Further research is necessary to determine its precise chemical properties, biological activity, and potential therapeutic applications.

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